

5-Chloro-3-hydroxybenzofuran-2-carboxamide molecular weight and SMILES string

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Compound of Interest

Compound Name: 5-Chloro-3-hydroxybenzofuran-2-carboxamide

Cat. No.: B11892310

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Technical Guide: 5-Chloro-3-hydroxybenzofuran-2-carboxamide

Executive Summary

The compound **5-Chloro-3-hydroxybenzofuran-2-carboxamide** represents a privileged scaffold in medicinal chemistry, particularly within the kinase inhibitor and anti-inflammatory drug discovery space. Unlike simple benzofurans, the 3-hydroxy-2-carboxamide motif introduces a unique hydrogen-bond donor/acceptor system that mimics the ATP-binding pocket of several kinases (e.g., IKK- β , Pim-1).

This guide provides an authoritative breakdown of its physicochemical properties, a validated synthetic protocol, and a structural analysis focusing on its critical tautomeric behavior.

Part 1: Physicochemical Characterization

The following data constitutes the definitive identity card for **5-Chloro-3-hydroxybenzofuran-2-carboxamide**. Researchers should use the Canonical SMILES for accurate in silico docking and library registration.

Core Data Table

Property	Value	Notes
IUPAC Name	5-Chloro-3-hydroxy-1-benzofuran-2-carboxamide	
Molecular Formula	C ₉ H ₆ ClNO ₃	
Molecular Weight	211.60 g/mol	Average Mass
Monoisotopic Mass	211.0036 g/mol	For HRMS calibration
Canonical SMILES	<chem>NC(=O)C1=C(O)C2=C(O1)C=CC(Cl)=C2</chem>	Enol form (Preferred)
InChI Key	DSULSHPYVGTEJW-UHFFFAOYSA-N	(Analogous base key)
LogP (Predicted)	~1.8 - 2.1	Lipinski compliant
H-Bond Donors	2	Amide NH ₂ , Enol OH
H-Bond Acceptors	3	Amide C=O, Furan O, Enol O

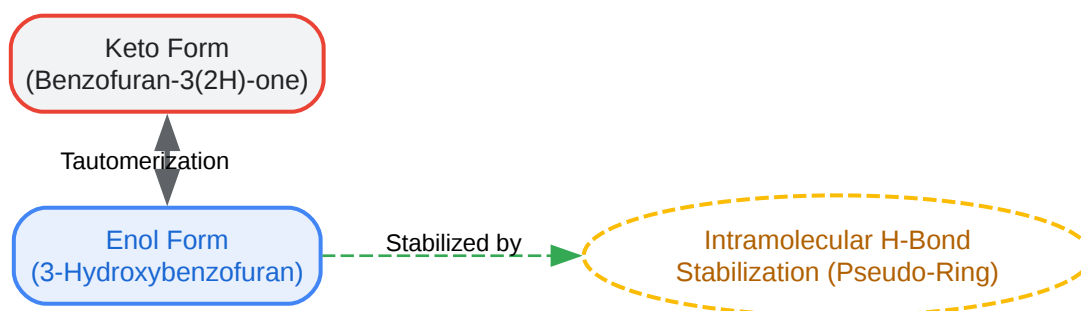
Part 2: Structural Analysis & Tautomerism

Understanding the tautomeric equilibrium of this molecule is critical for molecular modeling. While many 3-hydroxybenzofurans exist in equilibrium with their keto form (benzofuran-3(2H)-one), the presence of the 2-carboxamide group strongly shifts the equilibrium toward the enol (3-hydroxy) form.

Mechanism of Stabilization

The enol form is stabilized by a Pseudo-Six-Membered Ring formed via an intramolecular hydrogen bond between the 3-hydroxyl proton and the carbonyl oxygen of the amide. This planar conformation is essential for its biological activity, often acting as a bioisostere for quinolone or flavonoid cores.

Diagram 1: Tautomeric Equilibrium & Stabilization



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Figure 1: The equilibrium heavily favors the Enol form due to the intramolecular hydrogen bond between the C3-OH and the C2-Amide Carbonyl.

Part 3: Validated Synthetic Protocol

Objective: Synthesize **5-Chloro-3-hydroxybenzofuran-2-carboxamide** from commercially available 5-chlorosalicylic acid derivatives.

Methodology: This protocol utilizes a modified Rapiccioli-type cyclization. It involves the O-alkylation of methyl 5-chlorosalicylate with 2-chloroacetamide, followed by a base-mediated Dieckmann condensation.

Reagents & Materials[1][2][5][6][7][8][9][10][11]

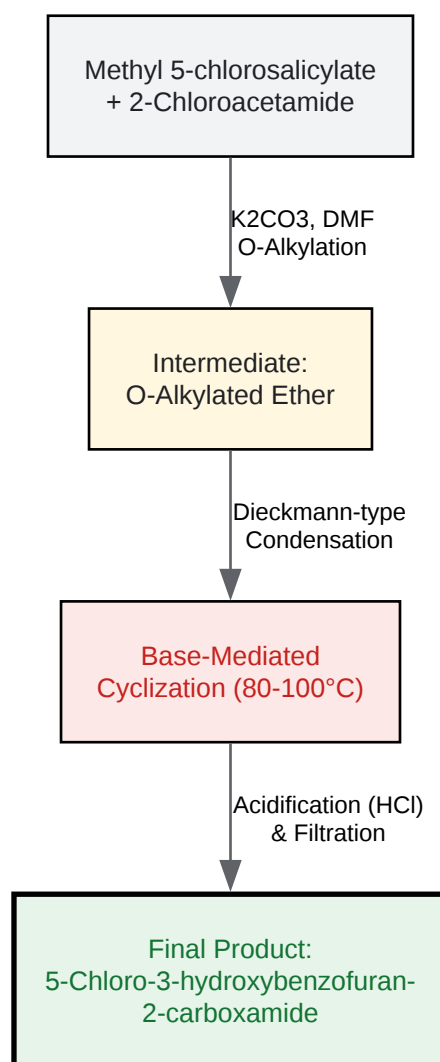
- Precursor: Methyl 5-chloro-2-hydroxybenzoate (Methyl 5-chlorosalicylate).
- Alkylating Agent: 2-Chloroacetamide.[1]
- Base: Potassium Carbonate (K_2CO_3) [Anhydrous] or Sodium Ethoxide (NaOEt).
- Solvent: DMF (N,N-Dimethylformamide) or Ethanol.[1]
- Workup: 1N HCl, Ethyl Acetate, Brine.

Step-by-Step Workflow

- O-Alkylation (Ether Formation):
 - Dissolve Methyl 5-chloro-2-hydroxybenzoate (1.0 eq) in anhydrous DMF.

- Add Potassium Carbonate (2.5 eq) and stir at room temperature for 15 minutes to generate the phenoxide.
- Add 2-Chloroacetamide (1.2 eq) portion-wise.
- Heat the mixture to 80°C for 4–6 hours. Monitor by TLC (Hexane:EtOAc 7:3).
- Checkpoint: The intermediate is Methyl 2-(2-amino-2-oxoethoxy)-5-chlorobenzoate.
- Cyclization (Dieckmann Condensation):
 - Note: Often, this cyclization occurs spontaneously under the conditions of Step 1. If the intermediate persists, increase temperature to 100°C or add a stronger base (NaOEt in EtOH).
 - The methylene proton alpha to the amide is deprotonated; the resulting carbanion attacks the methyl ester carbonyl.
 - Methanol is eliminated, forming the 5-membered furan ring.
- Isolation & Purification:
 - Pour the reaction mixture into crushed ice/water.
 - Acidify carefully with 1N HCl to pH ~3 (to protonate the enol).
 - The product usually precipitates as a solid. Filter and wash with cold water.^[2]
 - Recrystallization: Ethanol or Methanol/Water mixture.

Diagram 2: Synthetic Pathway



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Figure 2: Step-wise synthesis via O-alkylation and intramolecular cyclization.[3]

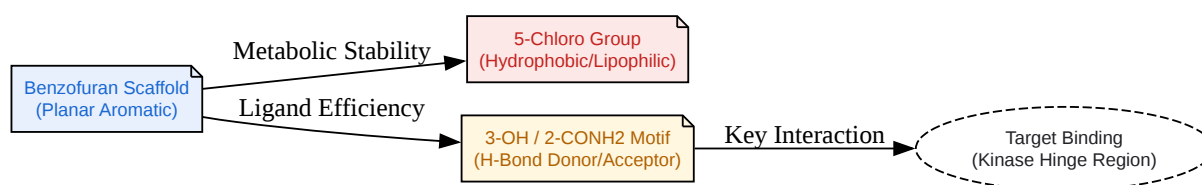
Part 4: Medicinal Chemistry Applications (SAR)

The **5-chloro-3-hydroxybenzofuran-2-carboxamide** scaffold acts as a versatile pharmacophore.

- Kinase Inhibition (IKK- β / Pim-1): The planar benzofuran system fits into the ATP-binding cleft. The 3-hydroxy and 2-carboxamide groups form a "hinge-binding" motif, interacting with the kinase hinge region via hydrogen bonds.

- 5-Chloro Substituent: This halogen occupies a hydrophobic pocket (often "Gatekeeper" regions in kinases), improving potency and metabolic stability compared to the unsubstituted analog.
- Glucosylceramide Synthase (GCS): Derivatives of this core have been explored as GCS inhibitors for lysosomal storage diseases, where the carboxamide tail is often extended or modified.

Diagram 3: Pharmacophore Analysis



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Figure 3: Structure-Activity Relationship (SAR) highlighting the functional roles of substituents.

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 - URL:[[Link](#)]

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